

# Boc-Asp-Ofm beta-ester protecting group optimization

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

[Get Quote](#)

## Boc-Asp(Ofm)-OH Overview and Properties

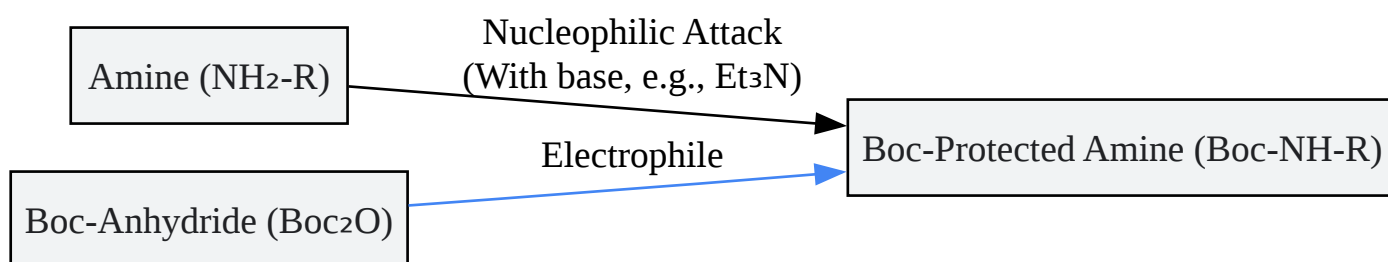
This molecule employs two orthogonal protecting groups for the aspartic acid side chain and backbone amine, which is crucial for complex peptide synthesis to prevent side reactions.

Property	Specification
Chemical Formula	C <sub>23</sub> H <sub>25</sub> NO <sub>6</sub> [1] [2] [3]
Molecular Weight	411.45 g/mol [1] [3]
CAS Number	117014-32-1 [1] [2] [3]
Amino Acid	L-Aspartic acid [2] [3]
Alpha-Amine Protecting Group	tert-Butyloxycarbonyl (Boc) [4]
Side Chain Protecting Group	9-Fluorenylmethyl (Fm or OFm) [1] [2]
Storage Condition	Sealed in dry, at room temperature or -20°C [2] [3]
Appearance	White to off-white powder [3]

Property	Specification
Melting Point	146-148°C [3]
Predicted Boiling Point	620.8±55.0 °C [3]
Predicted Density	1.251±0.06 g/cm <sup>3</sup> [3]

## Application and Synthesis Protocols

- **Role in Solid-Phase Peptide Synthesis (SPPS)** : Boc-Asp(O<sub>fm</sub>)-OH is primarily used in Boc-SPPS. The **Boc group protects the alpha-amine** and is removed with acid (e.g., TFA) before coupling the next amino acid [4]. The **O<sub>fm</sub> group protects the beta-carboxylic acid** on the aspartic acid side chain and is removed with a base (usually piperidine) at the end of the synthesis [4]. This orthogonality allows for precise chain elongation.
- **Mechanism of Boc Protection:** The Boc group is installed using **di-tert-butyl dicarbonate (Boc<sub>2</sub>O)**. The mechanism involves the nucleophilic amine attacking the electrophilic carbonyl of Boc<sub>2</sub>O [5] [4]. The reaction can be catalyzed by various systems, including ionic liquids or 1,1,1,3,3,3-hexafluoroisopropanol (HFIP), and can even be performed catalyst-free in water [5].



[Click to download full resolution via product page](#)

- **Experimental Procedure for Boc Protection:** A typical protection procedure is as follows [5]:
  - **Reaction Setup:** To a solution of your amine starting material (3.5 g, 6.81 mmol) in methanol (25 mL), add **Pd/C** (10% w/w, 200 mg) and **Boc<sub>2</sub>O** (2.17 g, 9.9 mmol) at room temperature.
  - **Reaction Execution:** Stir the reaction mixture under a hydrogen atmosphere (balloon) at room temperature for 6 hours.
  - **Work-up:** Filter the mixture through a pad of Celite to remove the catalyst.

- **Purification:** Concentrate the filtrate under vacuum and purify the crude product by flash column chromatography (silica gel, hexanes:EtOAc 10:1 → 7:1) to obtain the Boc-protected amine.

## Troubleshooting Common Experimental Issues

- **Incomplete Boc Deprotection:** The Boc group is cleaved with **acid**, such as **trifluoroacetic acid (TFA)** or **hydrochloric acid (HCl)** [4] [6]. The mechanism involves protonation of the carbamate oxygen, leading to fragmentation and formation of a tert-butyl cation, CO<sub>2</sub>, and the free amine [4].
  - **Solution:** For a standard deprotection, dissolve the Boc-protected amine in a **25% TFA/DCM solution** and stir at room temperature for 2-12 hours [6]. Concentrate the mixture under vacuum to isolate the deprotected amine. Using **scavengers like anisole or thiophenol** in the deprotection mixture can trap the reactive tert-butyl cation and prevent alkylation of sensitive residues [5] [4].
- **Unexpected Side Reactions During Deprotection:** The tert-butyl cation formed during Boc deprotection can alkylate nucleophilic sites in your molecule, such as the indole ring of **tryptophan** or the thioether of **methionine** [4].
  - **Solution:** Always include **cation scavengers** (e.g., anisole, thiophenol, or cresol) in your deprotection cocktail, especially when these sensitive amino acids are present [4].
- **Low Solubility of Boc-Asp(Ofm)-OH:** The compound is typically soluble in chlorinated solvents (DCM, chloroform), ethyl acetate, DMSO, and acetone [3].
  - **Solution:** If solubility is poor in your reaction solvent, try dissolving the amino acid in a minimal amount of **DMSO or DMF** before adding it to the reaction mixture.
- **Orthogonality with Fmoc Chemistry:** The OFm group on the side chain is **base-labile** and is typically removed with **piperidine**, similar to the Fmoc group used for alpha-amine protection in the other major SPPS strategy [4]. Therefore, Boc-Asp(Ofm)-OH is not suitable for standard **Fmoc-SPPS**.
  - **Solution:** For Fmoc-SPPS, use an aspartic acid protected with a side-chain group orthogonal to base, such as **OtBu (tert-butyl ester)**.

## Key Technical Considerations

- **Orthogonality is Fundamental:** The power of this building block lies in the perfect orthogonality between the Boc (acid-labile) and OFm (base-labile) groups [4]. This allows for independent manipulation of either functional group without affecting the other.
- **Handle with Care for Sensitive Sequences:** When synthesizing peptides containing acid-sensitive residues (like Trp), be aware that repeated TFA deprotection steps in Boc-SPPS can lead to lower yields and side products [4]. In such cases, the Fmoc-SPPS strategy might be preferable.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - Boc ( Asp )-OH, N-Boc-L-aspartic acid OFm (9-fluorenylmethyl)... beta [peptide.com]
2. - Boc ( asp )-oh | CAS#:117014-32-1 | Chemsrcofm [chemsrc.com]
3. - BOC ( ASP )-OH price, buy OFM - BOC ( ASP )-OH - chemicalbook OFM [chemicalbook.com]
4. : N- Boc & Deprotection Mechanism Protecting Group Boc Protection [total-synthesis.com]
5. - Boc Amino Protected Groups [organic-chemistry.org]
6. Amine Protection / Deprotection [fishersci.co.uk]

To cite this document: Smolecule. [Boc-Asp-Ofm beta-ester protecting group optimization].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b589991#boc-asp-ofm-beta-ester-protecting-group-optimization>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)